

Application Notes and Protocols for N-[(3-Methoxyphenyl)methyl]adenosine Stock Solutions

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Compound of Interest

Compound Name: N-[(3-Methoxyphenyl)methyl]adenosine

Cat. No.: B12400959

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-[(3-Methoxyphenyl)methyl]adenosine is a synthetic analog of adenosine, a purine nucleoside that plays a critical role in various physiological processes through its interaction with adenosine receptors (A1, A2A, A2B, and A3). As an adenosine analog, **N-[(3-Methoxyphenyl)methyl]adenosine** is a valuable tool in pharmacological research and drug development, particularly in studies involving the modulation of adenosine receptor signaling pathways. Accurate and consistent preparation of stock solutions is paramount for obtaining reliable and reproducible experimental results.

These application notes provide detailed protocols for the preparation, storage, and handling of **N-[(3-Methoxyphenyl)methyl]adenosine** stock solutions to ensure their stability and efficacy in various research applications.

Compound Information

A clear understanding of the physicochemical properties of **N-[(3-Methoxyphenyl)methyl]adenosine** is essential for its proper handling and use.

Property	Value
Molecular Formula	C ₁₈ H ₂₁ N ₅ O ₅
Molecular Weight	387.39 g/mol
CAS Number	101565-95-1
Appearance	White to off-white solid
Purity	≥98% (typically confirmed by HPLC)

Solubility and Recommended Solvents

The choice of solvent is critical for dissolving **N-[(3-Methoxyphenyl)methyl]adenosine** and maintaining its stability. Based on available data, the following solvents are recommended.

Solvent	Solubility	Remarks
Dimethyl Sulfoxide (DMSO)	Soluble	The preferred solvent for preparing high-concentration stock solutions.
Methanol	Slightly soluble	May require sonication to fully dissolve.
Ethanol	Information not readily available	It is advisable to test solubility with a small amount before preparing a stock solution.
Aqueous Buffers (e.g., PBS)	Information not readily available	Generally, adenosine analogs have limited solubility in aqueous solutions. It is recommended to first dissolve in an organic solvent like DMSO and then dilute with the aqueous buffer.

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N-[(3-Methoxyphenyl)methyl]adenosine** in DMSO.

Materials:

- **N-[(3-Methoxyphenyl)methyl]adenosine** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Vortex mixer
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials

Procedure:

- **Equilibration:** Allow the vial of **N-[(3-Methoxyphenyl)methyl]adenosine** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh a precise amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.874 mg of **N-[(3-Methoxyphenyl)methyl]adenosine** (Molecular Weight = 387.39 g/mol).
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the weighed compound. For 3.874 mg, add 1 mL of DMSO.
- **Mixing:** Cap the vial securely and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) for a short period can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected vials to minimize freeze-thaw cycles.

Preparation of Working Solutions

Working solutions are typically prepared by diluting the high-concentration stock solution in a suitable cell culture medium or experimental buffer.

Important Considerations:

- The final concentration of the organic solvent (e.g., DMSO) in the working solution should be kept to a minimum (typically <0.1% v/v) to avoid solvent-induced cellular toxicity or off-target effects.
- Always prepare fresh working solutions from the stock solution for each experiment.

Example: Preparation of a 10 μ M Working Solution in Cell Culture Medium

- From the 10 mM stock solution, perform a 1:1000 dilution.
- For example, add 1 μ L of the 10 mM stock solution to 999 μ L of pre-warmed cell culture medium.
- Mix gently by pipetting or inverting the tube.

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **N-[(3-Methoxyphenyl)methyl]adenosine**.

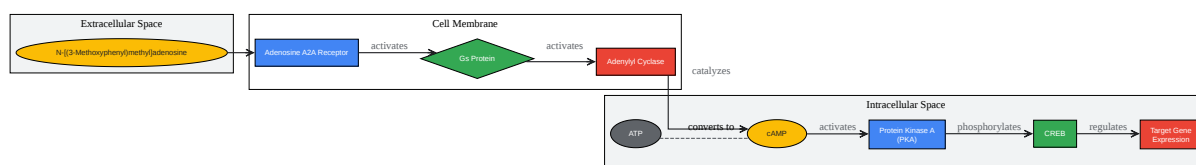
Form	Storage Temperature	Stability
Solid Powder	-20°C	Up to 3 years
Stock Solution in DMSO	-20°C	Up to 1 month
Stock Solution in DMSO	-80°C	Up to 6 months

Storage Recommendations:

- Store the solid compound and stock solutions protected from light.
- Avoid repeated freeze-thaw cycles of the stock solution.

Putative Signaling Pathway

N-[(3-Methoxyphenyl)methyl]adenosine, as an adenosine analog, is likely to exert its effects by modulating adenosine receptors. The A2A receptor signaling pathway is a common target for such compounds.

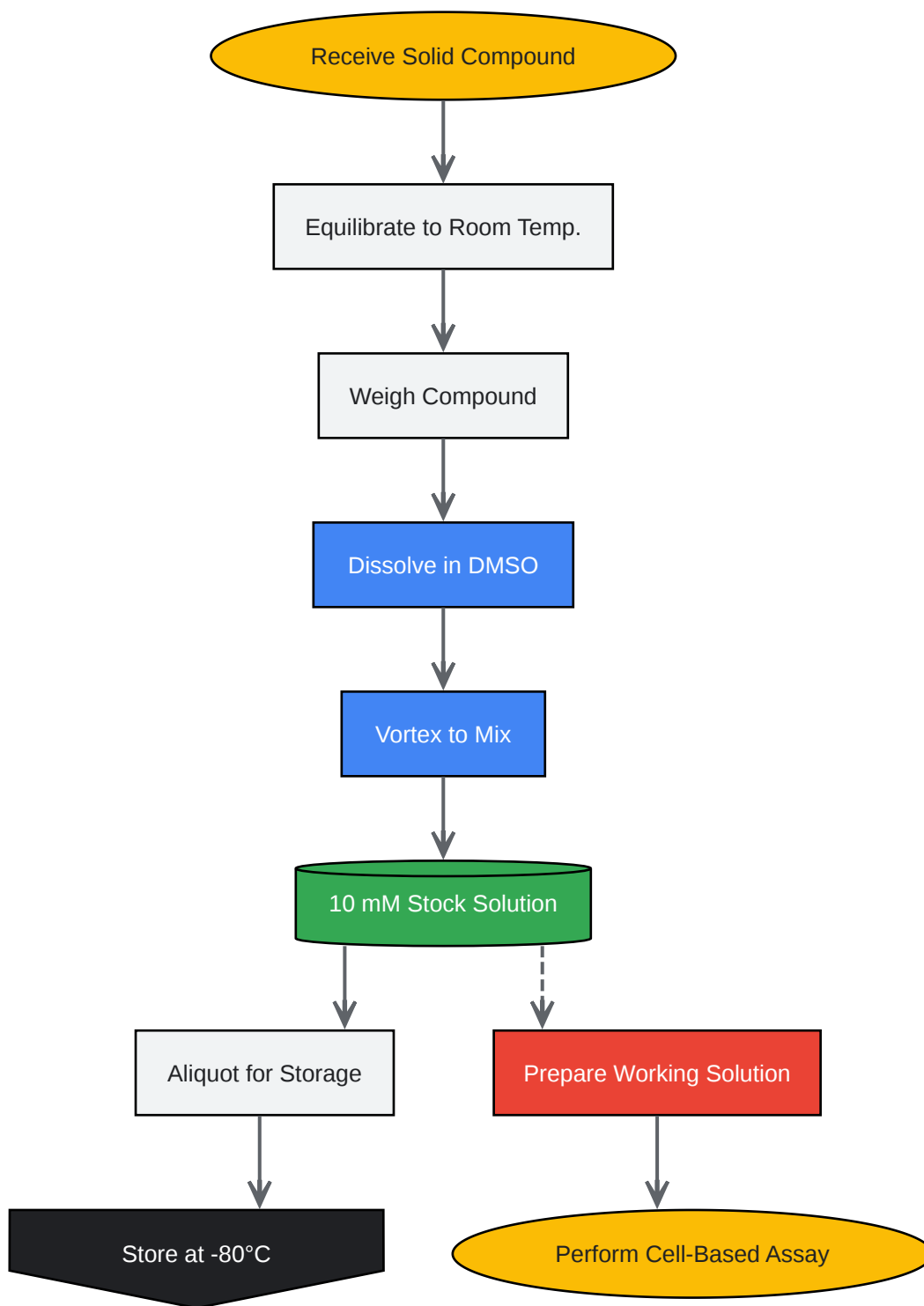


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Caption: Adenosine A2A Receptor Signaling Pathway.

Experimental Workflow

The following diagram illustrates the general workflow from receiving the solid compound to its application in a cell-based assay.



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Caption: Workflow for Stock Solution Preparation.

Disclaimer: This document is intended for research use only. **N-[(3-Methoxyphenyl)methyl]adenosine** should be handled by trained professionals in a laboratory setting. Always refer to the specific product information sheet and safety data sheet (SDS) provided by the supplier for the most accurate and up-to-date information.

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